

3-Hydroxy-2-(2-nitrophenyl)acrylaldehyde safety data sheet (SDS)

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Compound of Interest

Compound Name: 3-Hydroxy-2-(2-nitrophenyl)acrylaldehyde

Cat. No.: B13861523

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An In-Depth Technical Guide to the Safe Handling of 3-Hydroxy-2-(2-nitrophenyl)acrylaldehyde

Disclaimer: As a Senior Application Scientist, it is my priority to ensure the highest standards of safety and scientific integrity. The compound **3-Hydroxy-2-(2-nitrophenyl)acrylaldehyde** is a specialized chemical for research and development purposes.^[1] A specific, verified Safety Data Sheet (SDS) for this exact molecule is not publicly available at the time of this writing. Therefore, this guide has been synthesized with expert analysis of data from closely related structural analogs, including 2-nitrocinnamaldehyde, various nitrophenyl derivatives, and substituted hydroxybenzaldehydes. The recommendations herein are grounded in the known reactivity and toxicology of its constituent functional groups (an aldehyde, a nitroaromatic ring, and a hydroxylated acryloyl system). Researchers must treat this compound with the utmost caution, assuming it possesses the hazards identified for its analogs.

Core Hazard Identification and Synthesis

The primary hazards associated with compounds structurally similar to **3-Hydroxy-2-(2-nitrophenyl)acrylaldehyde** are well-defined. The α,β -unsaturated aldehyde moiety, the

nitrophenyl group, and the phenolic hydroxyl group each contribute to the overall toxicological and reactivity profile. Based on authoritative data for close analogs like trans-2-nitrocinnamaldehyde, the following Globally Harmonized System (GHS) classifications are anticipated.^{[2][3]}

- Skin Irritation (Category 2): Causes skin irritation.^{[2][4]}
- Serious Eye Irritation (Category 2): Causes serious eye irritation.^{[2][4]}
- Skin Sensitization (Category 1): May cause an allergic skin reaction.^{[2][4]}
- Acute Toxicity, Oral (Category 4, Inferred): Harmful if swallowed.^[5]
- Hazardous to the Aquatic Environment, Chronic (Category 3): Harmful to aquatic life with long lasting effects.^[4]

Table 1: Synthesized GHS Hazard and Precautionary Statements

GHS Classification	Code	Statement	Source
Hazard Statements	H315	Causes skin irritation.	[2][4]
	H319	Causes serious eye irritation.	[2][4]
	H317	May cause an allergic skin reaction.	[2][4]
	H412	Harmful to aquatic life with long lasting effects.	[4]
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[2][4]
	P273	Avoid release to the environment.	[4]
	P280	Wear protective gloves / eye protection / face protection.	[2][4]
	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.	[6]
	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[4]
	P333 + P313	If skin irritation or rash occurs: Get medical advice/attention.	[4]

P501

Dispose of contents/container in accordance with local/regional/national/international regulations.

Physicochemical Profile and Inferred Properties

Direct experimental data for **3-Hydroxy-2-(2-nitrophenyl)acrylaldehyde** is limited. However, we can infer its likely properties from its analogs, 2-nitrocinnamaldehyde and other substituted benzaldehydes. This information is critical for anticipating its behavior during handling and in experimental setups.

Table 2: Inferred Physicochemical Properties

Property	Inferred Value / Description	Rationale / Analog Source
Appearance	Light yellow to yellow-brown crystalline solid or powder.	Based on 2-nitrocinnamaldehyde.[3][7]
Molecular Formula	C ₉ H ₇ NO ₄	-
Molecular Weight	193.16 g/mol	-
Melting Point	Expected to be a solid with a melting point likely >100 °C.	2-Nitrocinnamaldehyde melts at 127-129 °C.[2][8]
Solubility	Insoluble in water; Soluble in organic solvents like methanol, ethanol, and acetone.	Based on 2-nitrocinnamaldehyde and 5-nitrosalicylaldehyde.[3][7][9]
Stability	Generally stable under standard laboratory conditions. Sensitive to strong acids, bases, and oxidizing agents.	Based on general chemical principles and data for related compounds.[10]
Air Sensitivity	May be air sensitive.	2-Nitrocinnamaldehyde is noted as air sensitive.[7]

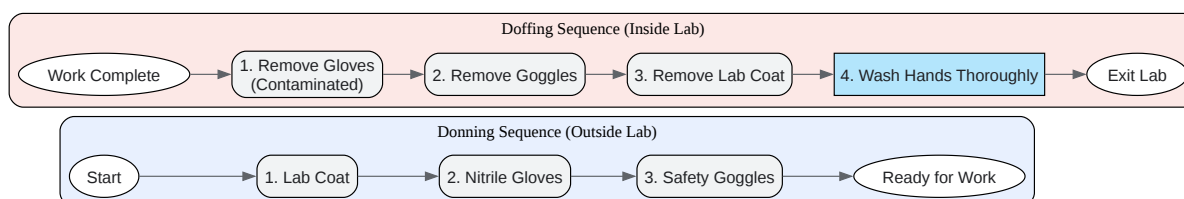
Experimental Protocols: Safe Handling and Engineering Controls

The causality behind these protocols is to minimize all potential routes of exposure—dermal, ocular, and inhalation—by establishing multiple barriers between the researcher and the chemical.

Protocol 3.1: Weighing and Aliquoting Solid Compound

- **Preparation:** Before handling the compound, ensure the designated workspace (e.g., a chemical fume hood) is clean and uncluttered. Verify that the fume hood has a current certification and is functioning correctly (check airflow monitor).
- **Personal Protective Equipment (PPE):** Don appropriate PPE in the correct order: standard lab coat, nitrile gloves (ensure compatibility; check glove manufacturer's guide), and safety goggles with side shields. A face shield may be worn over goggles for added protection.[\[11\]](#)
- **Engineering Controls:** Conduct all manipulations that may generate dust, including weighing and transfers, inside a certified chemical fume hood.[\[12\]](#) This is a critical step to prevent inhalation of airborne particles.
- **Weighing:** Use a tared, sealed container (e.g., a vial with a screw cap) to weigh the compound. Alternatively, use an anti-static weigh boat. Do not weigh directly on the balance pan.
- **Transfer:** Use a spatula to carefully transfer the solid. Avoid scooping actions that could aerosolize the powder. If creating solutions, add the solvent to the solid slowly to prevent splashing.
- **Cleanup:** After handling, decontaminate the spatula and work surface. A detergent solution is preferred; avoid volatile solvents that could increase vapor exposure.[\[4\]](#) Dispose of all contaminated disposable materials (e.g., weigh boats, gloves) in a designated hazardous waste container.
- **Doffing PPE:** Remove PPE in the reverse order of donning, being careful not to touch the outside of contaminated gloves with bare hands. Wash hands thoroughly with soap and water after the procedure is complete.[\[13\]](#)

Diagram 1: PPE Workflow for Handling Hazardous Solids



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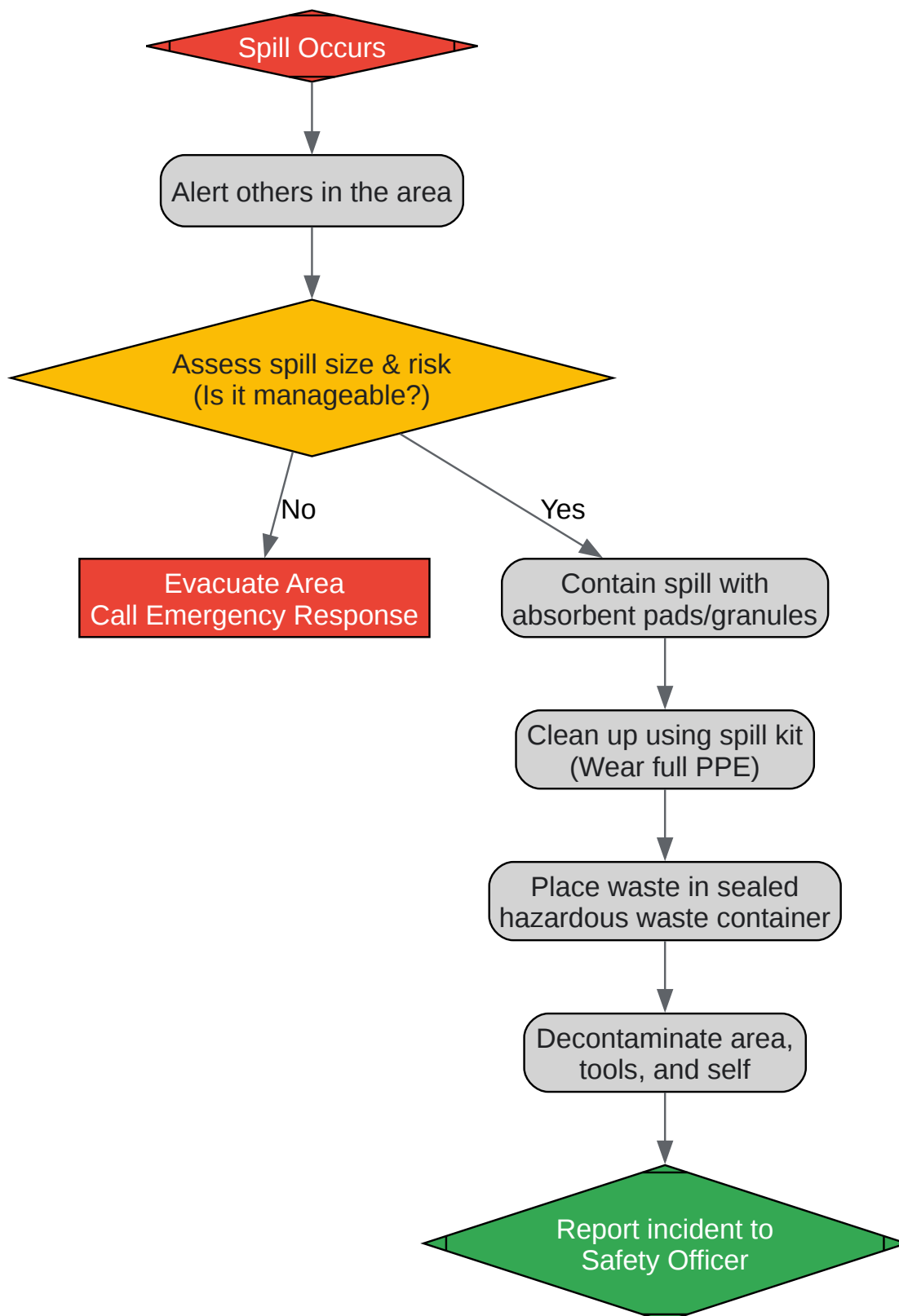
Caption: Workflow for donning and doffing Personal Protective Equipment (PPE).

Emergency Procedures and First-Aid Measures

Rapid and correct response to an exposure is critical. The following measures are based on protocols for irritants, sensitizers, and moderately toxic chemicals.[4][5]

- **Eye Contact:** Immediately flush eyes with copious amounts of clean, fresh water for at least 15 minutes, holding the eyelids apart to ensure rinsing of the entire surface. Remove contact lenses if present and easy to do.[4] Seek immediate medical attention.
- **Skin Contact:** Remove all contaminated clothing immediately. Wash the affected area thoroughly with soap and plenty of water. If skin irritation or a rash develops, seek medical advice.[4][6]
- **Inhalation:** Move the affected person to fresh air and keep them in a position comfortable for breathing. If respiratory symptoms occur, seek medical attention.[5][12]
- **Ingestion:** Do NOT induce vomiting.[4] Rinse the mouth with water. Seek immediate medical attention and show the container or label.

Diagram 2: Spill Response Logic



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Caption: Logical workflow for responding to a chemical spill.

Toxicology and Reactivity Profile

Toxicological Summary

The toxicological profile is inferred from its structural components. The acrylaldehyde moiety is a known Michael acceptor, which can react with biological nucleophiles like cysteine residues in proteins, leading to skin sensitization and irritation. The nitrophenyl group can contribute to overall toxicity.

- **Acute Toxicity:** An oral LD50 for a mixture containing a related acrylate was >2,000 mg/kg in rats, suggesting low acute oral toxicity.^[4] However, the specific toxicity of this compound is unknown and it should be handled as if it were harmful.
- **Skin and Eye Irritation:** The compound is expected to be a significant irritant to both skin and eyes, consistent with GHS Category 2 classifications for its analogs.^{[2][4]}
- **Sensitization:** There is a strong potential for this compound to be a skin sensitizer, leading to allergic contact dermatitis upon repeated exposure.^{[2][4]}
- **Carcinogenicity, Mutagenicity, Reproductive Toxicity (CMR):** Based on available data for closely related substances, there is no current evidence to classify this compound as a carcinogen, mutagen, or reproductive toxicant.^[4]

Reactivity and Stability

- **Stability:** The compound is expected to be stable under recommended storage conditions (cool, dry, dark).^[14]
- **Incompatible Materials:** Avoid strong oxidizing agents, strong reducing agents, strong acids, and strong bases.^{[5][6]} Exothermic reactions may occur.^[4]
- **Hazardous Decomposition:** Upon combustion or exposure to high temperatures, hazardous decomposition products such as carbon monoxide, carbon dioxide, and nitrogen oxides (NOx) will be produced.^{[4][15]}

Storage and Disposal

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.[16] Keep away from incompatible materials.[13] The storage temperature for the analog trans-2-nitrocinnamaldehyde is recommended at 2-8°C, which is a prudent guideline to follow.[2]
- Disposal: This material must be disposed of as hazardous chemical waste.[11] Do not allow it to enter drains or the environment. All waste must be handled in accordance with local, state, and federal regulations.[12] Uncleaned containers should be treated as the product itself.

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